

# Commercial availability and purity of 4-Bromo-2-(1H-pyrazol-3-yl)phenol

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## Compound of Interest

Compound Name: 4-Bromo-2-(1H-pyrazol-3-yl)phenol

Cat. No.: B1194080

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## Technical Guide: 4-Bromo-2-(1H-pyrazol-3-yl)phenol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **4-Bromo-2-(1H-pyrazol-3-yl)phenol**, a versatile heterocyclic compound with applications in pharmaceutical and agrochemical research. The document details its commercial availability, purity, physicochemical properties, a plausible synthesis protocol, and potential biological activities.

## Commercial Availability and Purity

**4-Bromo-2-(1H-pyrazol-3-yl)phenol** is readily available from a variety of chemical suppliers. The compound is typically offered at a purity of 98% or higher, as determined by Gas Chromatography (GC) or High-Performance Liquid Chromatography (HPLC). For research and development purposes, it is crucial to source materials with well-documented purity and analytical data.

Below is a summary of representative commercial suppliers and their typical product specifications. Please note that catalog numbers, pricing, and availability are subject to change and should be verified on the respective supplier's website.

Supplier	CAS Number	Purity	Molecular Formula	Molecular Weight (g/mol)	Appearance
Chem-Impex	99067-15-9	≥ 98% (GC) [1]	C <sub>9</sub> H <sub>7</sub> BrN <sub>2</sub> O[1]	239.07[1]	White to light yellow to purple powder to crystal[1]
Aladdin Scientific	99067-15-9	≥ 98%	C <sub>9</sub> H <sub>7</sub> BrN <sub>2</sub> O	239.07	Not specified
Tokyo Chemical Industry (TCI)	99067-15-9	>98.0% (GC)	C <sub>9</sub> H <sub>7</sub> BrN <sub>2</sub> O	239.07	White to Light yellow to Purple powder to crystal
Santa Cruz Biotechnology (SCBT)	99067-15-9	Not specified	C <sub>9</sub> H <sub>7</sub> BrN <sub>2</sub> O[2]	239.07[2]	Not specified
Sigma-Aldrich	99067-15-9	98%	C <sub>9</sub> H <sub>7</sub> BrN <sub>2</sub> O	239.07	Not specified

## Physicochemical Properties

A summary of the key physicochemical properties of **4-Bromo-2-(1H-pyrazol-3-yl)phenol** is provided below.

Property	Value	Reference
IUPAC Name	4-Bromo-2-(1H-pyrazol-3-yl)phenol	
Synonyms	3-(5-Bromo-2-hydroxyphenyl)pyrazole	[1]
CAS Number	99067-15-9	[1][3]
Molecular Formula	C <sub>9</sub> H <sub>7</sub> BrN <sub>2</sub> O	[1][3]
Molecular Weight	239.07 g/mol	[1][3]
Melting Point	158 - 162 °C	[1]
Appearance	White to light yellow to purple powder to crystal	[1]
Solubility	Soluble in methanol	

## Experimental Protocols

While a specific, detailed synthesis protocol for **4-Bromo-2-(1H-pyrazol-3-yl)phenol** is not readily available in the cited literature, a plausible and commonly employed method for the synthesis of 3-arylpyrazoles involves the cyclization of a chalcone precursor with hydrazine. The following is a generalized experimental protocol based on this established synthetic route.

### Synthesis of **4-Bromo-2-(1H-pyrazol-3-yl)phenol** from 5'-Bromo-2'-hydroxychalcone

This two-step synthesis involves the Claisen-Schmidt condensation to form the chalcone, followed by cyclization with hydrazine hydrate.

#### Step 1: Synthesis of 5'-Bromo-2'-hydroxychalcone (Intermediate)

- **Reaction Setup:** To a solution of 2-hydroxy-5-bromoacetophenone (1 equivalent) and an appropriate aromatic aldehyde (e.g., benzaldehyde, 1 equivalent) in ethanol, add a catalytic amount of a strong base (e.g., sodium hydroxide or potassium hydroxide) dropwise at room temperature.

- **Reaction Monitoring:** Stir the reaction mixture at room temperature and monitor the progress by Thin Layer Chromatography (TLC) until the starting materials are consumed.
- **Workup:** Once the reaction is complete, pour the mixture into ice-cold water and acidify with dilute hydrochloric acid to precipitate the chalcone.
- **Purification:** Filter the solid product, wash with water until neutral, and dry. Recrystallize the crude product from a suitable solvent like ethanol to obtain pure 5'-Bromo-2'-hydroxychalcone.

#### Step 2: Synthesis of **4-Bromo-2-(1H-pyrazol-3-yl)phenol**

- **Reaction Setup:** Dissolve the synthesized 5'-Bromo-2'-hydroxychalcone (1 equivalent) in a suitable solvent such as ethanol or glacial acetic acid.
- **Addition of Hydrazine:** Add hydrazine hydrate (a slight excess, e.g., 1.2 equivalents) to the solution.
- **Reaction Conditions:** Reflux the reaction mixture for several hours. The reaction progress should be monitored by TLC.
- **Workup:** After completion, cool the reaction mixture to room temperature and pour it into ice-cold water.
- **Purification:** Collect the precipitated solid by filtration, wash thoroughly with water, and dry. The crude product can be further purified by recrystallization from a solvent such as methanol to yield pure **4-Bromo-2-(1H-pyrazol-3-yl)phenol**.

#### Analytical Characterization:

The structure and purity of the synthesized compound should be confirmed using standard analytical techniques:

- **$^1\text{H}$  and  $^{13}\text{C}$  NMR Spectroscopy:** To confirm the chemical structure and identify characteristic proton and carbon signals.
- **Mass Spectrometry (MS):** To determine the molecular weight and fragmentation pattern.

- Infrared (IR) Spectroscopy: To identify functional groups present in the molecule.
- Melting Point Analysis: To assess the purity of the compound.

## Potential Biological Activities and Applications

**4-Bromo-2-(1H-pyrazol-3-yl)phenol** serves as a valuable building block in medicinal chemistry and agrochemical synthesis.<sup>[1]</sup> Its structural features, including the pyrazole ring and the substituted phenol, are common pharmacophores in biologically active molecules.

### Pharmaceutical Research:

- Neurological Disorders: This compound is utilized as an intermediate in the synthesis of pharmaceuticals targeting neurological disorders, potentially through interaction with specific brain receptors.<sup>[1]</sup>
- Antibacterial Agents: Pyrazole derivatives are known to exhibit a wide range of biological activities, including antibacterial effects. **4-Bromo-2-(1H-pyrazol-3-yl)phenol** and its derivatives have been investigated for their inhibitory effects against various bacterial strains.

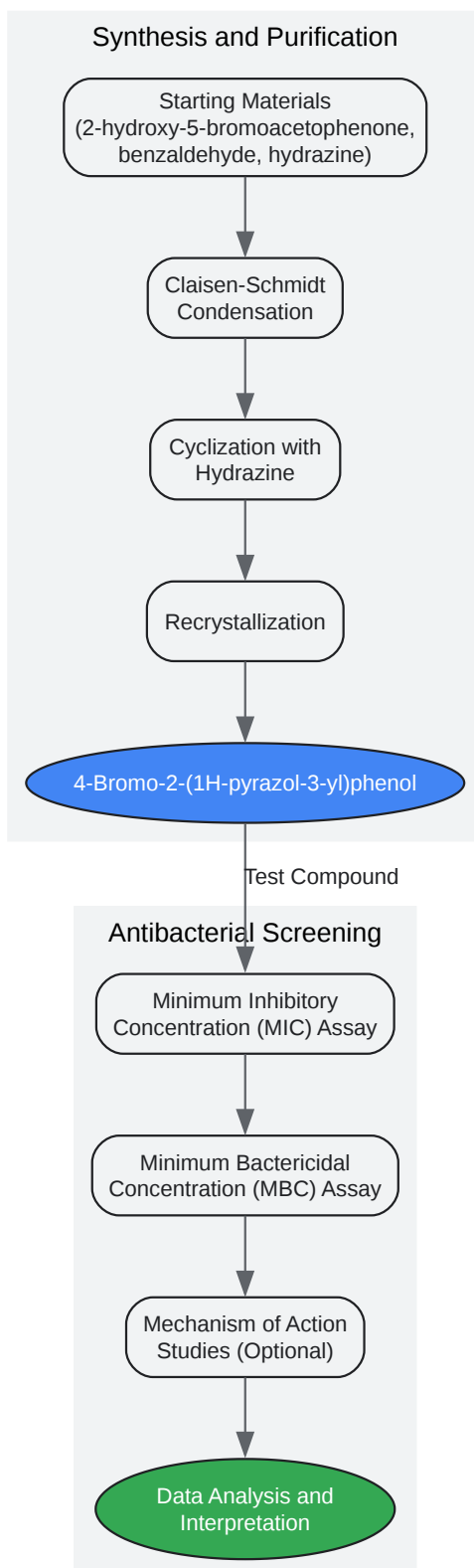
### Agrochemical Research:

- The unique structure of **4-Bromo-2-(1H-pyrazol-3-yl)phenol** makes it a useful intermediate in the development of novel pesticides and other agrochemicals.<sup>[1]</sup>

## Visualizations

### Logical Workflow for Synthesis and Antibacterial Screening

The following diagram illustrates a general workflow for the synthesis of **4-Bromo-2-(1H-pyrazol-3-yl)phenol** and its subsequent evaluation for antibacterial activity.

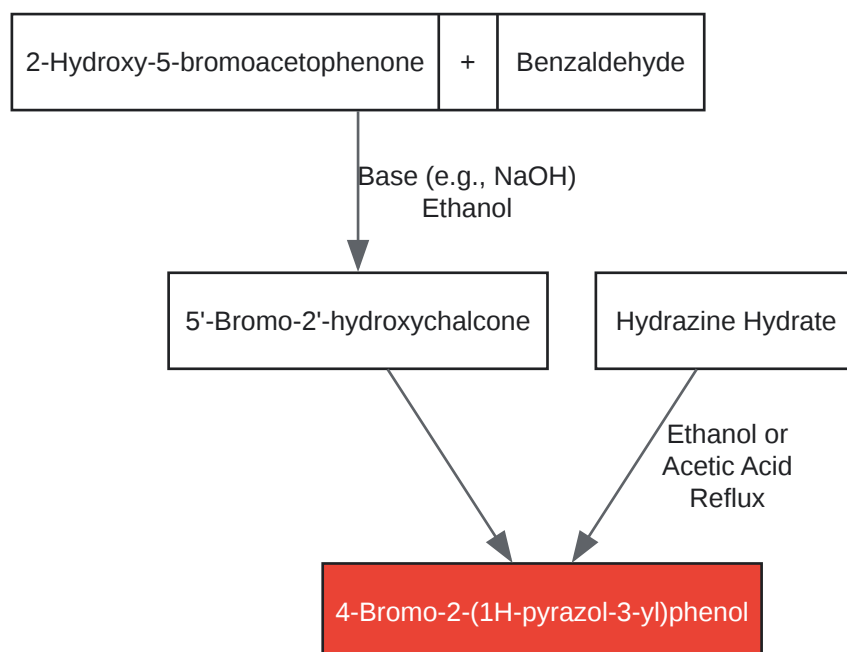


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Caption: A logical workflow for the synthesis and antibacterial screening of **4-Bromo-2-(1H-pyrazol-3-yl)phenol**.

### General Synthesis Pathway

The diagram below outlines the general two-step chemical synthesis route described in the experimental protocols.



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Caption: General reaction scheme for the synthesis of **4-Bromo-2-(1H-pyrazol-3-yl)phenol**.

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## References

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- 3. Page loading... [guidechem.com]
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